Technical Guide: Applications and Synthesis of gem-Dimethyl Substituted Phenoxy Alcohols

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Compound of Interest

Compound Name:	*2,2-Dimethyl-3-phenoxypropan-1-ol*
CAS No.:	*1991-46-4*
Cat. No.:	*B2508617*

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Executive Summary

This technical guide analyzes the structural utility, synthetic pathways, and pharmacological applications of **2,2-dimethyl-3-phenoxypropan-1-ol** and its derivatives. The incorporation of a gem-dimethyl group adjacent to a phenoxy ether linkage is a critical strategy in medicinal chemistry. It serves two primary functions: metabolic stabilization by blocking

-oxidation and conformational restriction via the Thorpe-Ingold effect, which enhances receptor-ligand binding entropy. This document provides researchers with actionable protocols for synthesis and insights into the structure-activity relationships (SAR) driving the efficacy of drugs like Gemfibrozil and fragrance compounds like Majantol.

Structural Dynamics: The Gem-Dimethyl Effect

The gem-dimethyl group (two methyl substituents on a single carbon) is not merely a lipophilic spacer; it is a functional tool for controlling molecular geometry and reactivity.

The Thorpe-Ingold Effect (Angle Compression)

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In unsubstituted alkyl chains, rotation is free, leading to high entropic cost upon binding to a rigid receptor pocket. The introduction of a gem-dimethyl group at the

-position to the phenoxy oxygen creates steric bulk that alters the bond angles.

- Mechanism: The bulky methyl groups compress the internal bond angle (

) between the non-hydrogen substituents (the phenoxy and alcohol arms).

- Result: This compression forces the terminal groups closer together, pre-organizing the molecule into a "reactive" or "binding-ready" conformation. In drug design, this reduces the entropy penalty of binding (

  ), significantly improving affinity.

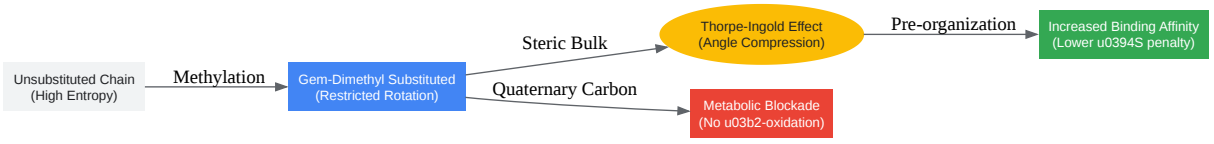
Metabolic Stability

The 2,2-dimethyl substitution creates a quaternary carbon center that lacks protons.

- Cytochrome P450 Blockade: It prevents hydrogen abstraction at the

  -position, effectively blocking metabolic degradation via

  -oxidation or hydroxylation. This is the core reason for the extended half-life of fibrate drugs compared to their unbranched analogs.



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Figure 1: Mechanistic impact of gem-dimethyl substitution on molecular dynamics and pharmacology.

Synthetic Methodologies

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The synthesis of gem-dimethyl substituted phenoxy alcohols requires overcoming the steric hindrance introduced by the methyl groups. The following protocol describes the synthesis of **2,2-dimethyl-3-phenoxypropan-1-ol**, a versatile intermediate.

Protocol: Modified Williamson Ether Synthesis

This method utilizes 2,2-dimethyl-1,3-propanediol (neopentyl glycol) as the starting scaffold.

Reagents:

- Phenol (1.0 eq)
- 2,2-Dimethyl-1,3-propanediol (3.0 eq - excess prevents polymerization)
- Triphenylphosphine (

  , 1.2 eq)
- Diisopropyl azodicarboxylate (DIAD, 1.2 eq)
- Solvent: Anhydrous THF

Step-by-Step Workflow:

- Preparation: Dissolve Phenol (10 mmol) and 2,2-Dimethyl-1,3-propanediol (30 mmol) in anhydrous THF (50 mL) under nitrogen atmosphere.
- Activation: Add

  (12 mmol) to the solution and cool to 0°C.
- Coupling (Mitsunobu): Add DIAD (12 mmol) dropwise over 20 minutes. The reaction is exothermic; maintain temperature <5°C to prevent side reactions.
- Reaction: Allow the mixture to warm to room temperature and stir for 12 hours.
- Workup: Quench with water (50 mL) and extract with Ethyl Acetate (3 x 50 mL). Wash combined organics with 1M NaOH (to remove unreacted phenol) and brine.

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- Purification: Dry over

, concentrate, and purify via silica gel flash chromatography (Hexanes:EtOAc 8:2).

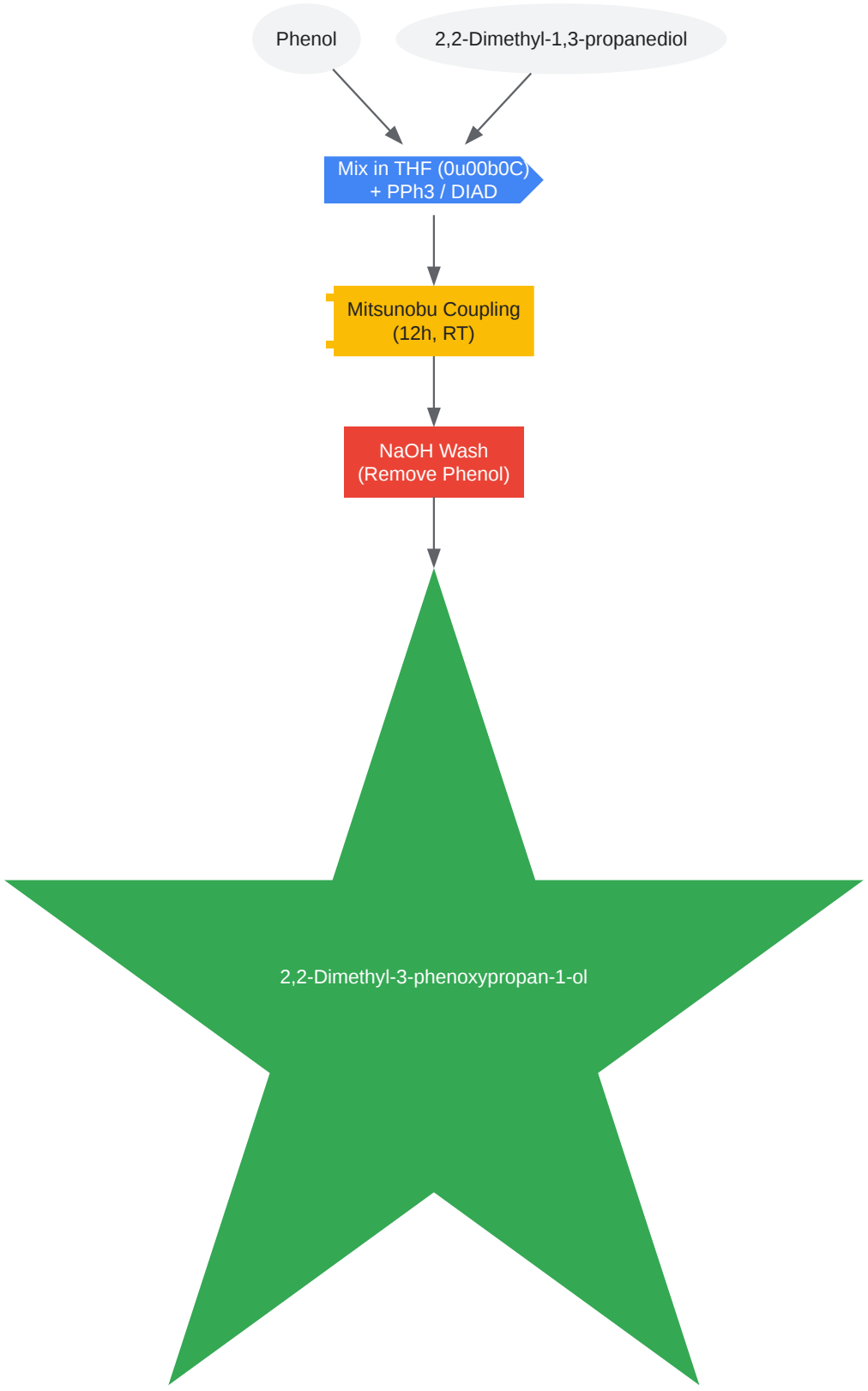
Yield Expectation: 75-85% Validation:

NMR should show a characteristic singlet for the gem-dimethyl protons at

ppm and a singlet/doublet for the

protons flanking the quaternary center.

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Figure 2: Mitsunobu coupling strategy for synthesizing sterically hindered phenoxy alcohols.

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Pharmaceutical & Industrial Applications[1]

Hypolipidemic Agents (Fibrates)

The most prominent application of this scaffold is in the Fibrate class of drugs, specifically Gemfibrozil.[1]

- Role: The gem-dimethyl spacer connects the phenoxy ring to the carboxylic acid tail (or alcohol precursor).
- Mechanism: The compound acts as a Peroxisome Proliferator-Activated Receptor alpha (PPAR

) agonist.[2][3] The gem-dimethyl group locks the hydrophobic tail into a conformation that fits the PPAR

  ligand-binding domain (LBD) while preventing rapid metabolic breakdown.
- Data Point: Gemfibrozil has a half-life of ~1.5 hours, significantly longer than unsubstituted phenoxy-alkyl acids, due to the steric blockade of metabolic enzymes [1].

Fragrance Chemistry (Majantol)

In the fragrance industry, the stability and volatility profile of gem-dimethyl phenoxy alcohols are prized.

- Compound:Majantol (2,2-dimethyl-3-(3-methylphenyl)propan-1-ol).
- Profile: Lily-of-the-valley (Muguet) scent.
- Chemical Advantage: The gem-dimethyl group provides chemical stability against oxidation in consumer products (soaps, detergents) where normal alcohols might degrade or discolor.

Comparative Data: Substituted vs. Unsubstituted

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Feature	Unsubstituted (3-phenoxypropan-1-ol)	Gem-Dimethyl Substituted	Impact
LogP (Lipophilicity)	~1.6	~2.5	Improved membrane permeability
Metabolic Stability	Low (Rapid -oxidation)	High (Quaternary Carbon Block)	Extended Half-life ( )
Conformation	Flexible (High Entropy)	Restricted (Low Entropy)	Higher Receptor Affinity
Physical State	Liquid	Viscous Liquid / Solid	Easier handling in solid dosage

Experimental Characterization Protocols

Lipophilicity Assessment (Shake-Flask Method)

To validate the increased lipophilicity conferred by the gem-dimethyl group:

- Saturate Octanol and Water phases with each other for 24 hours.
- Dissolve the test compound (1 mg) in the Octanol phase (5 mL).
- Equilibrate with Water phase (5 mL) by shaking for 1 hour at 25°C.
- Separate phases via centrifugation.
- Quantify concentration in both phases using HPLC-UV (254 nm).
- Calculate:

  .

NMR Validation Criteria

When characterizing these compounds, specific signals confirm the gem-dimethyl integration:

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- NMR (CDCl

  ): Look for a strong singlet (6H) at 0.95 - 1.10 ppm.

- NMR: The quaternary carbon usually appears around 35-38 ppm, distinct from methylene carbons.

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